

Application Notes and Protocols for Solid-Phase Synthesis of Ipamorelin

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Compound of Interest

Compound Name: *Ipamorelin (acetate)*

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These application notes provide a comprehensive overview and detailed protocols for the solid-phase synthesis of Ipamorelin (Aib-His-D-2-Nal-D-Phe-Lys-NH₂), a potent and selective growth hormone secretagogue. The methodologies described are based on the well-established Fluorenylmethyloxycarbonyl (Fmoc) solid-phase peptide synthesis (SPPS) strategy.

Introduction

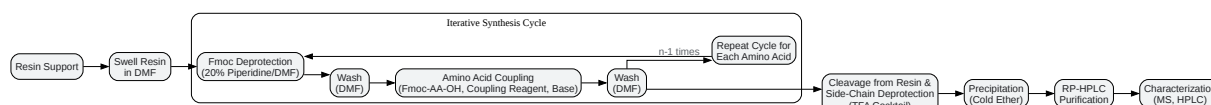
Ipamorelin is a synthetic pentapeptide that mimics the action of ghrelin by binding to the growth hormone secretagogue receptor (GHSR-1a).[1] This interaction stimulates the release of growth hormone from the pituitary gland.[2][3] Its high selectivity and favorable safety profile make it a molecule of significant interest in research and clinical development.[1] Solid-phase peptide synthesis (SPPS) is the method of choice for producing Ipamorelin, offering high efficiency and the ability to generate highly pure peptides.[4] This document outlines the key steps and protocols for the successful synthesis, purification, and characterization of Ipamorelin.

Synthesis Strategy Overview

The synthesis of Ipamorelin is typically performed using an Fmoc/tBu strategy on a solid support. The peptide is assembled from the C-terminus to the N-terminus. The general workflow involves the following stages:

- Resin Selection and Preparation: Choosing a suitable solid support.
- Iterative Amino Acid Coupling and Deprotection: Stepwise addition of Fmoc-protected amino acids.
- Cleavage and Global Deprotection: Release of the peptide from the resin and removal of all side-chain protecting groups.
- Purification: Isolation of the target peptide using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).
- Characterization: Verification of the peptide's identity and purity by Mass Spectrometry and analytical RP-HPLC.

A schematic overview of the Fmoc-SPPS workflow is presented below.



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Caption: General workflow for Fmoc-based solid-phase peptide synthesis.

Experimental Protocols

Protocol 1: Manual Solid-Phase Synthesis of Ipamorelin

This protocol describes the manual synthesis of Ipamorelin on a Rink Amide resin, which will yield a C-terminal amide upon cleavage.

Materials and Reagents:

- Rink Amide MBHA resin (loading capacity: 0.3-0.8 mmol/g)
- Fmoc-Lys(Boc)-OH
- Fmoc-D-Phe-OH
- Fmoc-D-2-Nal-OH
- Fmoc-His(Trt)-OH
- Boc-Aib-OH
- Coupling Reagent: HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) or HATU (O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Solvents: DMF (N,N-Dimethylformamide, peptide synthesis grade), DCM (Dichloromethane)
- Fmoc Deprotection Solution: 20% (v/v) piperidine in DMF
- Cleavage Cocktail: 95% TFA (Trifluoroacetic acid), 2.5% TIS (Triisopropylsilane), 2.5% H₂O
- Cold diethyl ether

Equipment:

- Peptide synthesis vessel with a sintered glass filter
- Shaker or vortex mixer
- Syringes and needles

- Scintillation vials
- Lyophilizer

Procedure:

- Resin Swelling:
 - Place the Rink Amide resin in the synthesis vessel.
 - Add DMF (10-15 mL per gram of resin) and allow the resin to swell for at least 1 hour with occasional agitation.
 - Drain the DMF.
- Initial Fmoc Deprotection:
 - Add the 20% piperidine/DMF solution to the resin.
 - Agitate for 5 minutes and drain.
 - Add a fresh portion of the deprotection solution and agitate for 15-20 minutes.
 - Drain the solution and wash the resin thoroughly with DMF (5 x 1 min).
- First Amino Acid Coupling (Fmoc-Lys(Boc)-OH):
 - In a separate vial, dissolve Fmoc-Lys(Boc)-OH (3-5 equivalents relative to resin loading) and HBTU/HATU (0.95 equivalents to the amino acid) in DMF.
 - Add DIPEA (2 equivalents to the amino acid) to the solution and allow it to pre-activate for 1-5 minutes.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate the mixture for 1-2 hours at room temperature.
 - Monitor the coupling reaction for completion using a qualitative test (e.g., Kaiser test). A negative Kaiser test (colorless or yellow beads) indicates a complete reaction.

- Drain the coupling solution and wash the resin with DMF (3 x 1 min).
- Iterative Deprotection and Coupling Cycles:
 - Repeat the Fmoc deprotection step (Step 2) to expose the N-terminal amine of the newly coupled lysine.
 - Sequentially couple the remaining amino acids in the Ipamorelin sequence (Fmoc-D-Phe-OH, Fmoc-D-2-Nal-OH, Fmoc-His(Trt)-OH, and Boc-Aib-OH) by repeating the coupling procedure (Step 3) for each amino acid.
- Final Deprotection:
 - After coupling the final amino acid (Boc-Aib-OH), no further Fmoc deprotection is needed.
- Resin Washing and Drying:
 - After the final coupling, wash the peptide-resin thoroughly with DMF (3x), followed by DCM (3x).
 - Dry the resin under a high vacuum for at least 4 hours.

Protocol 2: Cleavage and Deprotection

Procedure:

- Place the dry peptide-resin in a reaction vessel.
- Add the cleavage cocktail (10-25 mL per gram of resin) in a fume hood.
- Agitate the mixture at room temperature for 2-4 hours.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Wash the resin with a small amount of fresh TFA and combine the filtrates.
- Precipitate the crude peptide by adding the TFA filtrate dropwise to a 10-fold excess of cold diethyl ether.

- Collect the precipitated peptide by centrifugation or filtration.
- Wash the peptide pellet with cold diethyl ether to remove scavengers and residual TFA.
- Dry the crude peptide under vacuum.

Protocol 3: Purification by RP-HPLC

Equipment and Reagents:

- Preparative RP-HPLC system with a UV detector
- C18 column (e.g., 10 μ m particle size, 21.2 x 250 mm)
- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Crude Ipamorelin peptide

Procedure:

- **Sample Preparation:** Dissolve the crude Ipamorelin in a minimal amount of Mobile Phase A. Filter the sample through a 0.45 μ m syringe filter.
- **Column Equilibration:** Equilibrate the C18 column with the initial mobile phase conditions (e.g., 95% A, 5% B) until a stable baseline is achieved.
- **Chromatographic Separation:** Inject the filtered sample onto the column. Run a linear gradient of increasing Mobile Phase B. A typical gradient for Ipamorelin would be from 5% to 45% B over 30-60 minutes.
- **Fraction Collection:** Collect fractions corresponding to the major peak detected at 220 nm or 280 nm.
- **Purity Analysis:** Analyze the purity of each collected fraction using analytical RP-HPLC.
- **Pooling and Lyophilization:** Pool the fractions that meet the desired purity level (typically >98%). Lyophilize the pooled fractions to obtain the purified Ipamorelin as a white powder.

Protocol 4: Characterization

Mass Spectrometry:

- Dissolve a small amount of the purified peptide in a suitable solvent (e.g., 50% acetonitrile/water).
- Analyze by Electrospray Ionization Mass Spectrometry (ESI-MS) or Matrix-Assisted Laser Desorption/Ionization (MALDI-TOF) to confirm the molecular weight.
- Expected Molecular Weight of Ipamorelin ($C_{38}H_{49}N_9O_5$): 711.85 g/mol [.\[5\]](#)

Analytical RP-HPLC:

- Use an analytical C18 column with a gradient similar to the preparative method to confirm the purity of the final product.
- The purity is calculated by integrating the peak area of the main product relative to the total peak area.

Quantitative Data Summary

The following tables provide a summary of typical quantitative parameters for the solid-phase synthesis of Ipamorelin.

Table 1: Reagent Stoichiometry for a Standard 0.1 mmol Synthesis

Reagent	Equivalents (relative to resin loading)	Typical Amount (for 0.5 g resin at 0.2 mmol/g)
Fmoc-Amino Acid	3 - 5	0.3 - 0.5 mmol
HBTU/HATU	2.85 - 4.5	0.285 - 0.45 mmol
DIPEA	6 - 10	0.6 - 1.0 mmol

Table 2: Typical Reaction Times and Conditions

Step	Reagent/Condition	Duration	Temperature
Resin Swelling	DMF	1 - 2 hours	Room Temperature
Fmoc Deprotection	20% Piperidine/DMF	2 x 10-15 min	Room Temperature
Amino Acid Coupling	HBTU/HATU, DIPEA in DMF	1 - 4 hours	Room Temperature
Cleavage	TFA/TIS/H ₂ O (95:2.5:2.5)	2 - 4 hours	Room Temperature

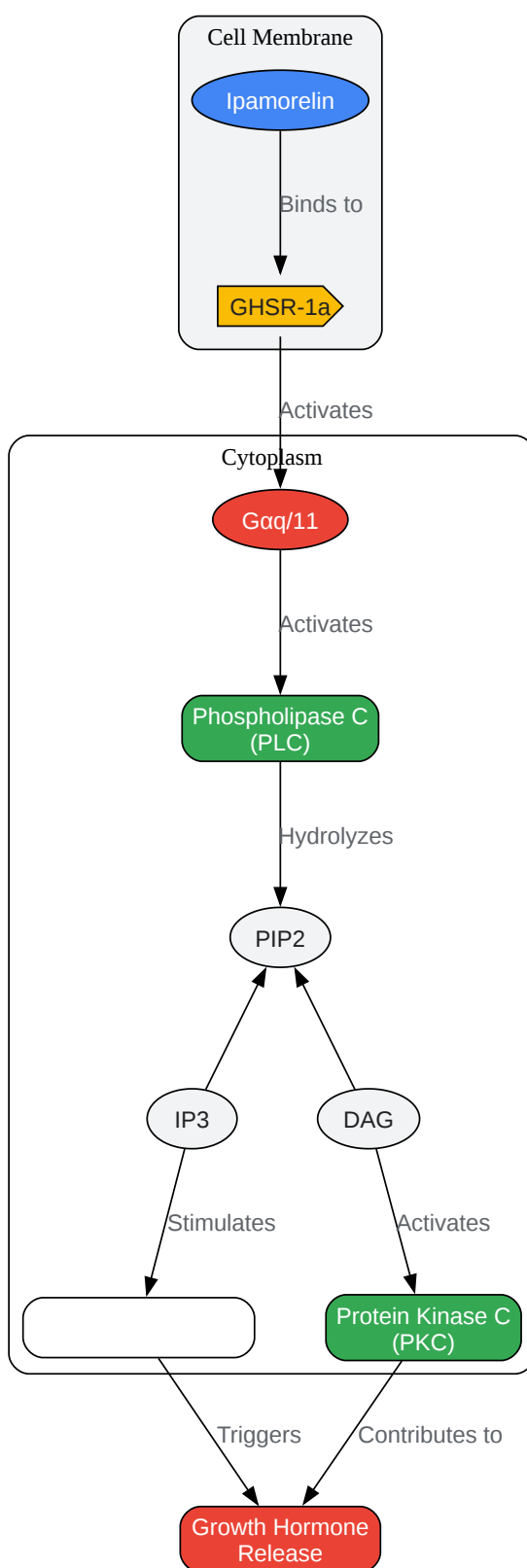
Table 3: Expected Yield and Purity

Stage	Expected Yield	Expected Purity
Crude Peptide	70 - 90%	50 - 80%
Purified Peptide	20 - 40% (overall)	>98%

Note: Yields and purity can vary significantly depending on the peptide sequence, scale of synthesis, and specific laboratory techniques.

Ipamorelin Signaling Pathway

Ipamorelin exerts its biological effects by activating the growth hormone secretagogue receptor 1a (GHSR-1a), a G-protein coupled receptor.[6] This activation triggers downstream signaling cascades, primarily through the Gαq/11 and Gαi/o pathways, leading to the release of growth hormone.[7]



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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. peptide.com \[peptide.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. peptideweb.com \[peptideweb.com\]](#)
- [5. rsc.org \[rsc.org\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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